

Metaterol vs Phenylephrine structural analogs analysis

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Compound of Interest

Compound Name: Metaterol Hydrochloride

CAS No.: 55688-38-5

Cat. No.: B125795

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Title: Comparative Architectures: Metaterol vs. Phenylephrine Structural Analogs Subtitle: A Structural Activity Relationship (SAR) Analysis of N-Substituted 3-Hydroxyphenethylamines

Executive Summary: The Steric Switch

In the landscape of sympathomimetic drug design, the transition from

-adrenergic to

-adrenergic selectivity is frequently governed by a single structural variable: the steric bulk of the nitrogen substituent.

This guide analyzes two distinct pharmacological entities that share an identical scaffold but diverge in receptor targeting due to this "steric switch":

- Phenylephrine: The N-methyl analog, a potent, selective
-adrenergic agonist.
- Metaterol (Isoprenaline): The N-isopropyl analog, a selective

-adrenergic agonist.^{[1][2]}

While Phenylephrine remains a clinical staple for hypotension and nasal congestion, Metaterol (CAS 3571-71-9) serves as a critical "missing link" in SAR studies—demonstrating how expanding the N-substituent from a methyl to an isopropyl group inverts the receptor selectivity profile of the 3-hydroxyphenethylamine core.

Structural Architectures & Chemical Logic

Both compounds rely on the 3-hydroxyphenethylamine backbone. This "meta-hydroxy" core renders them resistant to Catechol-O-Methyltransferase (COMT), significantly extending their duration of action compared to catecholamines like epinephrine or isoproterenol.

Comparative Structural Analysis

Feature	Phenylephrine	Metaterol	Pharmacological Consequence
Core Scaffold	3-hydroxy-phenethylamine	3-hydroxy-phenethylamine	MAO Resistance: High (due to -substitution or steric bulk). COMT Resistance: Complete (lacks catechol).
N-Substituent	Methyl ()	Isopropyl ()	The Selectivity Switch. Small groups favor -receptors; bulky groups engage the hydrophobic pocket of -receptors.
Chirality	(R)-(-)-enantiomer (Eutomer)	(R)-enantiomer (assumed active)	The -hydroxyl group must be in the (R) configuration to engage the receptor's Asn/Asp residues.
Receptor Target	(Selectivity ratio > 100:1)	(Non-selective or biased)	Phenylephrine constricts vasculature; Metaterol relaxes smooth muscle (bronchi/vasculature).

The "Beta-Key" Mechanism

The

-adrenergic receptor contains a hydrophobic pocket near the amine binding site (formed by residues in TM3 and TM7).

- Phenylephrine: The small N-methyl group fails to anchor effectively in this hydrophobic pocket, leaving the molecule to bind preferentially to the smaller, tighter α_1 -receptor site.
- Metaterol: The bulky N-isopropyl group forms strong Van der Waals interactions within the β_2 -receptor's hydrophobic pocket. This interaction is energetic enough to drive the conformational change required for protein activation, overriding the molecule's inherent affinity for β_1 sites.

Experimental Validation Protocols

As a Senior Scientist, relying on literature values is insufficient. You must validate these profiles using self-consistent assays.

Protocol A: Competitive Radioligand Binding Assay (Determination)

Objective: Quantify the affinity shift caused by N-substitution.

- Membrane Preparation:
 - Source: Rat cerebral cortex or cloned human α_1 -CHO cells.
 - Source: Rat lung membranes or cloned human β_2 -CHO cells.
- Radioligands:
 - For α_1 sites:
 - Prazosin (0.2 nM).

- For
:
-Iodocyanopindolol (20 pM).
- Incubation:
 - Incubate membranes with radioligand and varying concentrations (to
M) of Phenylephrine or Metaterol.
 - Buffer: 50 mM Tris-HCl, pH 7.4,
C, 60 mins.
- Analysis:
 - Terminate via rapid vacuum filtration (GF/B filters).
 - Calculate
and convert to
using the Cheng-Prusoff equation:
.

Protocol B: Functional Tissue Bath Assay (Efficacy)

Objective: Distinguish Agonism vs. Antagonism.

- Setup:
 - Aortic Rings (Rat): Denuded endothelium. Measures
constriction.
 - Tracheal Strips (Guinea Pig): Pre-contracted with Carbachol. Measures

relaxation.

- Dosing:
 - Cumulative dosing of Phenylephrine and Metaterol (to M).
- Readout:
 - Phenylephrine: Expect robust contraction in Aorta (of NE), minimal relaxation in Trachea.
 - Metaterol: Expect minimal contraction in Aorta; robust relaxation in Trachea.

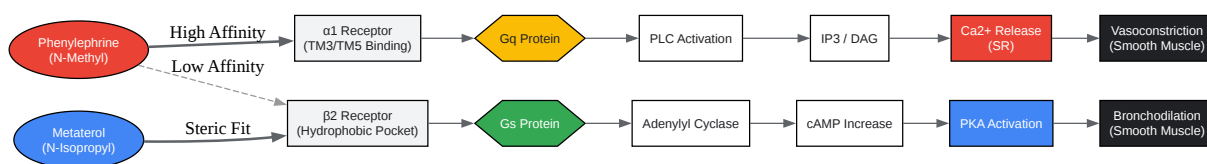
Data Synthesis & Performance Comparison

The following table synthesizes expected experimental outcomes based on established SAR principles for phenethylamines.

Parameter	Phenylephrine	Metaterol	Interpretation
Binding ()	5.86 (High Affinity)	< 4.0 (Low Affinity)	N-isopropyl bulk sterically hinders entry into the pocket.
Binding ()	< 4.0 (Negligible)	~6.5 - 7.0 (Moderate)	N-isopropyl confers affinity (though less than catechol-based Isoproterenol).
Functional Effect (Vessels)	Potent Vasoconstriction	Vasodilation (mild)	Metaterol acts via (vascular smooth muscle relaxation), opposing Phenylephrine.
Metabolic Stability	High (MAO substrate, COMT resistant)	High (MAO resistant, COMT resistant)	Metaterol is likely more stable due to steric shielding of the amine from MAO.

Signaling Pathway Visualization

The divergence in N-substitution leads to the activation of opposing G-protein cascades.



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Caption: Divergent signaling cascades triggered by N-substituent variation. Phenylephrine drives Gq-mediated calcium release, while Metaterol drives Gs-mediated cAMP accumulation.

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